

Understanding the grades of D-Lactose monohydrate for pharmaceutical use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Lactose monohydrate*

Cat. No.: *B1148351*

[Get Quote](#)

A-Z Guide to D-Lactose Monohydrate for Pharmaceutical Applications

For Researchers, Scientists, and Drug Development Professionals

D-Lactose monohydrate is a cornerstone excipient in the pharmaceutical industry, prized for its versatility as a filler, binder, and carrier in various dosage forms.^[1] Its popularity stems from its cost-effectiveness, availability, low hygroscopicity, and excellent physical and chemical stability.^{[1][2]} However, not all lactose is created equal. The physical properties of lactose—such as particle size distribution, flowability, and compressibility—are meticulously modified to create distinct grades tailored for specific manufacturing processes and formulation challenges.^{[1][3]}

This guide provides an in-depth look at the different grades of **D-lactose monohydrate**, their key characteristics, selection criteria, and the analytical methods used for their evaluation.

Understanding the Grades of Pharmaceutical Lactose

The functional performance of lactose in a formulation is directly linked to its physical characteristics, which are determined by the manufacturing process.^[3] The primary grades are produced through processes like milling, sieving, spray-drying, and granulation.^[2]

- **Milled Lactose:** This grade is produced by milling lactose crystals to varying degrees of fineness.[3] Milled lactose generally consists of angular particles with irregular shapes.[4] While it offers good binding properties, its fine particle size leads to poor flowability, making it most suitable for wet and dry granulation processes where powder flow is less critical.[2][5]
- **Sieved Lactose:** The sieving process yields lactose with a narrower particle size distribution. [2][3] Coarser sieved grades exhibit good flowability and are often used as diluents in capsule and sachet filling operations.[1][6]
- **Spray-Dried Lactose:** This grade is manufactured by spray-drying a suspension of fine α -lactose monohydrate crystals.[7] The resulting particles are spherical agglomerates, which provide excellent flowability and good compressibility.[3][5] Spray-dried lactose typically contains a mixture of crystalline and amorphous lactose, a combination that enhances its compaction properties, making it a preferred choice for direct compression (DC) tablet manufacturing.[8][9]
- **Anhydrous Lactose:** Produced through a roller-drying process, this grade primarily consists of anhydrous β -lactose. It is known for its excellent compressibility and is often used in high-speed tableting and for formulations with moisture-sensitive drugs.[5][10] Its particles are often irregular flakes.[8]
- **Granulated Lactose:** This form consists of agglomerates of fine lactose particles.[2] Granulated lactose combines the high compaction properties of fine crystals with the good flowability of coarser particles, making it suitable for direct compression.[2][6]

Quantitative Specifications of Lactose Grades

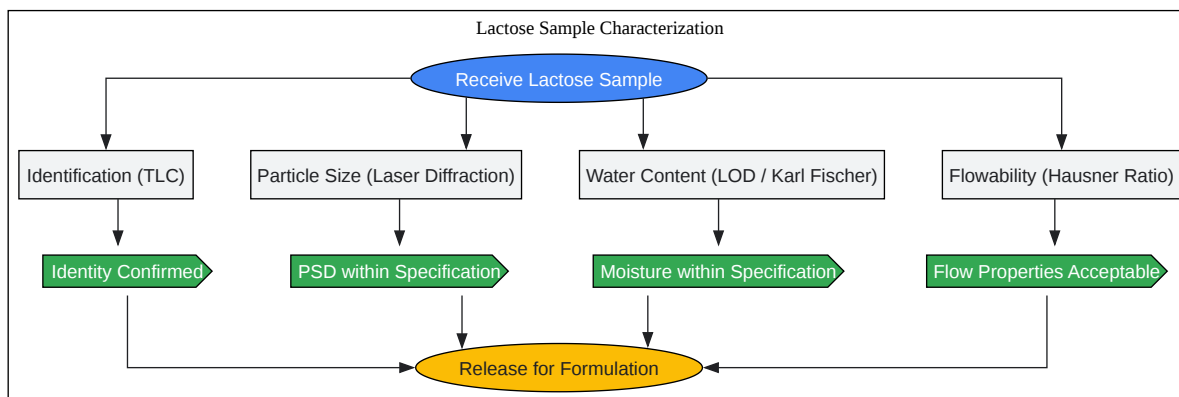
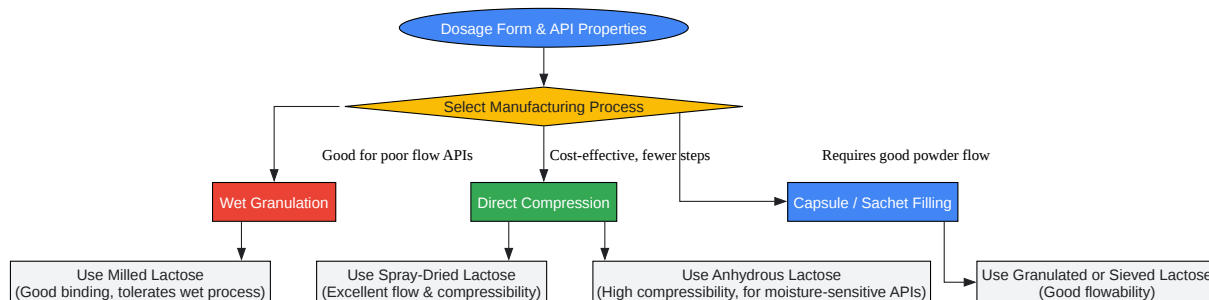
The selection of a lactose grade is heavily influenced by its quantitative specifications. These parameters dictate the powder's behavior during manufacturing and its impact on the final dosage form's quality.

Grade Type	Primary Manufacturing Process	Key Physical Characteristics	Primary Application
Milled	Mechanical Milling	Fine, angular particles; poor flow; good binding.[5]	Wet Granulation, Dry Granulation.[2][5]
Sieved	Sieving	Coarse particles with narrow size distribution; good flowability.[2]	Capsule and Sachet Filling.[6]
Spray-Dried	Spray Drying	Spherical agglomerates; excellent flow; good compressibility.[3][5]	Direct Compression.[5][6]
Anhydrous	Roller Drying	Irregular flakes; excellent compressibility; good for moisture-sensitive APIs.[5][8][10]	Direct Compression, especially high-speed.[5]
Granulated	Agglomeration	Porous agglomerates; good flow and compaction.[2][6]	Direct Compression, Capsules.[5][6]

Property	Milled Lactose	Spray-Dried Lactose	Anhydrous Lactose	Granulated Lactose
Median Particle Size (d50)	~70 μm [11]	~95-105 μm [11]	~203-270 μm [11] [12]	~126 μm [12]
Flowability	Poor to Moderate [5]	Excellent [3] [5]	Good [5]	Good [5]
Compressibility	Moderate [5]	Good to Excellent [9]	Excellent [5]	Good [10]
Bulk Density (g/cm ³)	Varies	Varies	~0.68 [12]	~0.55 [12]
Tapped Density (g/cm ³)	Varies	Varies	~0.80 [12]	~0.67 [12]
Hausner Ratio	> 1.25	< 1.15	~1.17 [12]	~1.22 [12]

Logical Selection of Lactose Grade

Choosing the appropriate grade of lactose is a critical decision in formulation development. The selection process is guided by the intended manufacturing process and the properties of the active pharmaceutical ingredient (API).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lactose in Pharmaceutical Applications [drug-dev.com]
- 2. pharmaexcipients.com [pharmaexcipients.com]
- 3. Lactose Particle Size Analysis [sympatec.com]
- 4. tainstruments.com [tainstruments.com]
- 5. Lactose as a Diluent: Impact of Different Grades on Tablet Compressibility and Formability [apexvia.com]
- 6. Pharmaceutical lactose, in what form and for what use? - Lactalis Ingredients Pharma [pharma.lactalisingredients.com]
- 7. pharmaexcipients.com [pharmaexcipients.com]
- 8. phexcom.cn [phexcom.cn]
- 9. pharmaceutical-networking.com [pharmaceutical-networking.com]
- 10. dfepharma.com [dfepharma.com]
- 11. researchgate.net [researchgate.net]
- 12. Lubricant sensitivity of direct compression grades of lactose in continuous batch tableting process. • Pharma • IMA Group [ima.it]
- To cite this document: BenchChem. [Understanding the grades of D-Lactose monohydrate for pharmaceutical use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148351#understanding-the-grades-of-d-lactose-monohydrate-for-pharmaceutical-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com